Tridodecylmethylammonium Chloride: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name:	*Tridodecylmethylammonium chloride*
CAS No.:	*7173-54-8*
Cat. No.:	*B1196287*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Tridodecylmethylammonium chloride (TDMAC), a quaternary ammonium compound (QAC), is a cationic surfactant utilized in a variety of industrial and research settings.[1] Its amphipathic nature, characterized by a positively charged hydrophilic head and a long hydrophobic tail, imparts useful properties as a detergent, emulsifier, and antimicrobial agent.[1][2] In laboratory and pharmaceutical research, TDMAC finds application as a biochemical reagent and is known for its ability to disrupt cell membranes.[1][2] This guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **Tridodecylmethylammonium chloride** to ensure its safe use in a research environment.

Chemical and Physical Properties

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A summary of the key chemical and physical properties of **Tridodecylmethylammonium chloride** is presented in Table 1. This data is essential for understanding its behavior and for making informed decisions regarding storage and handling.

Property	Value	Source
Chemical Formula	$C_{37}H_{78}ClN$	[3][4][5][6]
Molecular Weight	572.47 g/mol	[1][3][4][5][6]
CAS Number	7173-54-8	[1][3][4][5]
Appearance	White to off-white solid powder/crystalline solid	[1][6]
Melting Point	110-112 °C	[1][4][6]
Water Solubility	No data available	[4]
log P (Octanol/Water Partition Coefficient)	10.199	[1]

Hazard Identification and Classification

Tridodecylmethylammonium chloride is classified as a hazardous substance.[7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its hazards.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

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Source:[3][4][5][8][9][10][11]

GHS Label Elements

Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.Response:P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER/doctor if you feel unwell.P332 + P313: If skin irritation occurs: Get medical advice/attention.P337 + P313: If eye irritation persists: Get medical advice/attention.P362 + P364: Take off contaminated clothing and wash it before reuse.Storage:P403 + P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.Disposal:P501: Dispose of contents/container to an approved waste disposal plant.

Source:[3][4][5][9][10]

Toxicological Profile

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While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Tridodecylmethylammonium chloride** are not readily available in the reviewed literature, the general toxicological properties of quaternary ammonium compounds provide a basis for assessing its potential health effects.[4][7]

Acute Toxicity

- Oral: While no specific LD50 is available for TDMAC, accidental ingestion of similar cationic surfactants may be harmful.[7] Concentrated solutions can cause corrosive damage to mucous membranes and the esophagus, leading to nausea and vomiting.[7]
- Dermal: Skin contact may lead to systemic effects following absorption. Open wounds, abraded, or irritated skin should not be exposed to this material.[7]
- Inhalation: Inhalation of dust may cause respiratory irritation.[3][9][10]

Irritation and Corrosivity

- Skin Irritation: TDMAC is classified as a skin irritant, causing inflammation upon contact in some individuals.[3][7][9][10] It may also exacerbate pre-existing dermatitis.[7]
- Eye Irritation: It is classified as causing serious eye irritation and may cause severe eye damage.[3][7][9][10]

Sensitization

There is limited evidence to suggest that skin contact with this product may cause a sensitization reaction in some individuals.[7]

Carcinogenicity

No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[4][8][9]

Reproductive and Developmental Toxicity

Concerns have been raised regarding the potential for some QACs to cause developmental and reproductive toxicity.[3][12] However, regulatory agencies have generally concluded that

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there are no concerns for reproductive effects from QACs based on available guideline safety studies.[13]

Handling Precautions and Exposure Control

Proper handling procedures and the use of personal protective equipment (PPE) are critical to minimize exposure and ensure safety when working with **Tridodecylmethylammonium chloride**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[3][8]
- An eyewash station and safety shower must be readily accessible in the work area.[8]

Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	To prevent contact with eyes, which can cause serious irritation or damage.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Impervious clothing or lab coat.	To prevent skin contact, which can cause irritation and potential systemic effects.[3][7]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask) if dust is generated and ventilation is inadequate.	To prevent inhalation of dust, which can cause respiratory tract irritation.[3][9]

General Hygiene Practices

- Avoid all personal contact, including inhalation.[7]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.

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- Remove contaminated clothing and wash it before reuse.[3]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[3]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Spill and Emergency Procedures

Spill Response

- Minor Spills:
  - Wear appropriate PPE.
  - Remove all ignition sources.
  - Clean up spills immediately.

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- Use dry clean-up procedures and avoid generating dust.
- Collect the material in a suitable, labeled container for waste disposal.[7]

- Major Spills:
  - Evacuate the area and alert emergency responders.
  - Wear a self-contained breathing apparatus and full protective clothing.
  - Prevent further leakage or spillage if safe to do so.
  - Do not let the product enter drains.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Hazardous Combustion Products: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, hydrogen chloride, and nitrogen oxides.[7]
- Fire-Fighting Instructions: Wear a self-contained breathing apparatus and full protective gear.[7][8]

Storage and Disposal

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][10]
- Recommended storage temperature is -20°C for long-term storage.[3]
- Keep away from incompatible materials such as strong oxidizing agents.[7]

Disposal

Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.[3][7]

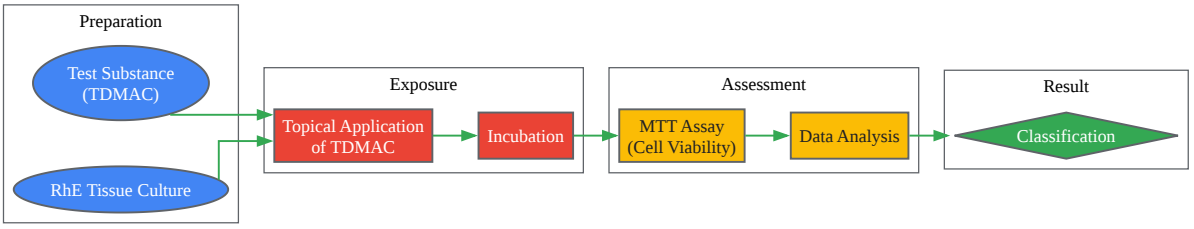
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Experimental Protocols: Principles of Irritation Testing

While specific experimental reports for **Tridodecylmethylammonium chloride** are not publicly available, its classification as a skin and eye irritant is likely based on standardized testing methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Based on OECD Test Guideline 439: In Vitro Skin Irritation)

This in vitro method utilizes reconstructed human epidermis (RhE) models to assess the potential of a substance to cause skin irritation.



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Workflow for In Vitro Skin Irritation Testing.

Methodology:

- Tissue Culture: Reconstructed human epidermis tissues are cultured to form a multi-layered, differentiated model of human skin.
- Application: A defined amount of the test substance (TDMAC) is applied topically to the surface of the RhE tissue.

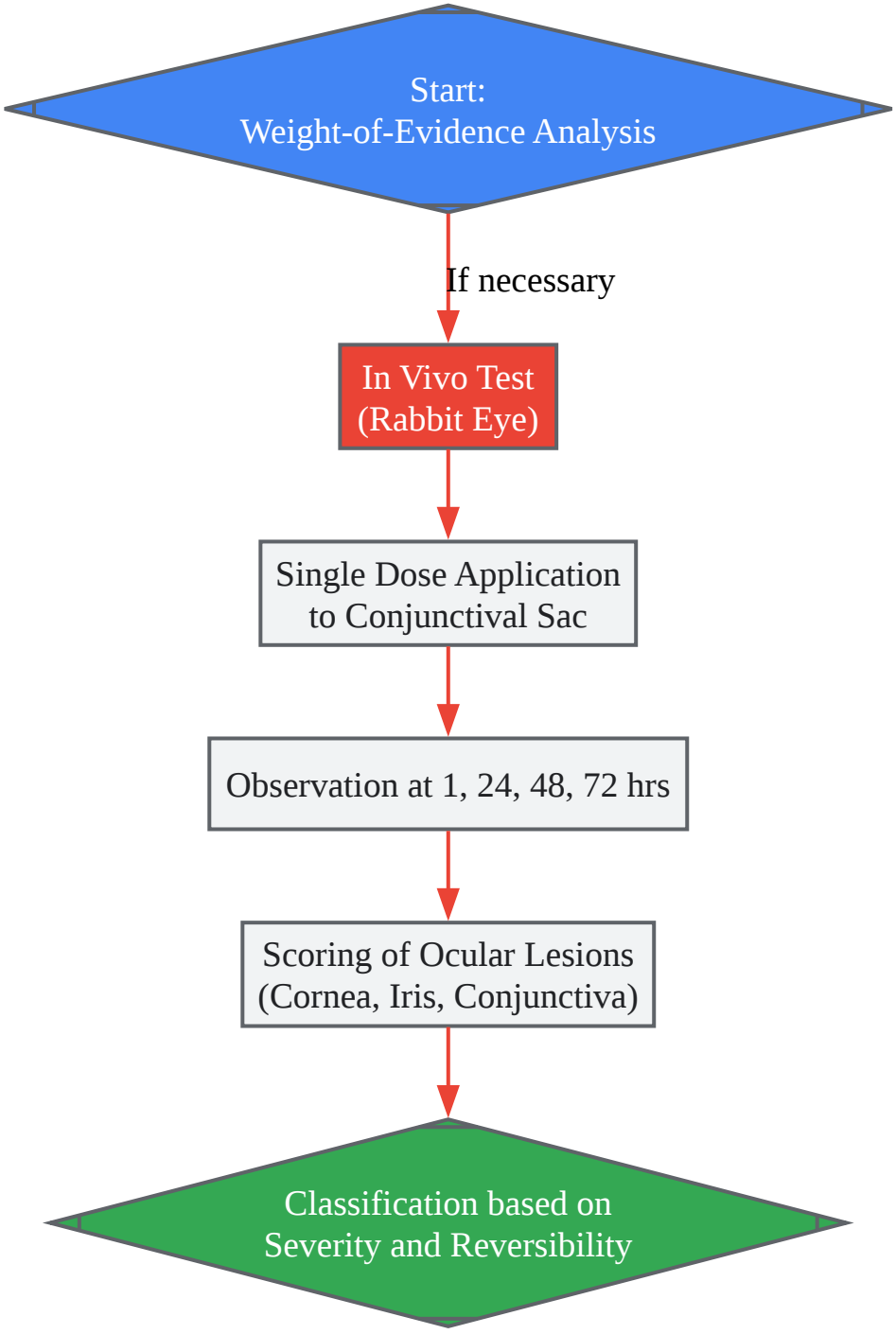
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- Incubation: The treated tissues are incubated for a specific period.
- Viability Assessment: After incubation, the viability of the cells in the tissue is determined using a colorimetric assay, such as the MTT assay. This assay measures the activity of mitochondrial dehydrogenases, which is an indicator of cell viability.
- Classification: If the cell viability is reduced below a certain threshold (typically ≤ 50%) compared to a negative control, the substance is classified as a skin irritant.

Eye Irritation Testing (Based on OECD Test Guideline 405: Acute Eye Irritation/Corrosion)

This traditional in vivo method involves the application of a test substance to the eye of an animal, typically a rabbit, to assess the potential for eye irritation or corrosion.

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Logical Flow for In Vivo Eye Irritation Assessment.

Methodology:

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- Weight-of-Evidence Analysis: Before conducting an in vivo test, all existing relevant data is analyzed to determine if the test is necessary.
- Test Animal: Albino rabbits are typically used for this test.
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined for ocular reactions at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Scoring: The severity of any lesions to the cornea, iris, and conjunctiva is scored.
- Classification: The substance is classified based on the severity and reversibility of the observed ocular effects.

Conclusion

Tridodecylmethylammonium chloride is a valuable chemical for various research applications but requires careful handling due to its hazardous properties. It is a known skin, eye, and respiratory irritant. While specific quantitative toxicity data for this compound is limited, the general toxicological profile of quaternary ammonium compounds underscores the importance of adhering to stringent safety protocols. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can minimize the risks associated with its use and maintain a safe laboratory environment.

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References

- 1. Tridodecylmethylammonium chloride | Biochemical Assay Reagents | 7173-54-8 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. pubs.acs.org [pubs.acs.org]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Tridodecylmethylammonium chloride | C37H78ClN | CID 81601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemimpex.com [chemimpex.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Aquatic safety assessment for cationic surfactants | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 9. branchbasics.com [branchbasics.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. 氯化三十二烷基甲基铵 98% | Sigma-Aldrich [sigmaaldrich.com]
- 12. scilit.com [scilit.com]
- 13. researchgate.net [researchgate.net]

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